

Troubleshooting low yield in Fischer indole synthesis of 7-carboxyindole

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Compound of Interest

Compound Name: *Indole-7-carboxylic acid*

Cat. No.: *B159182*

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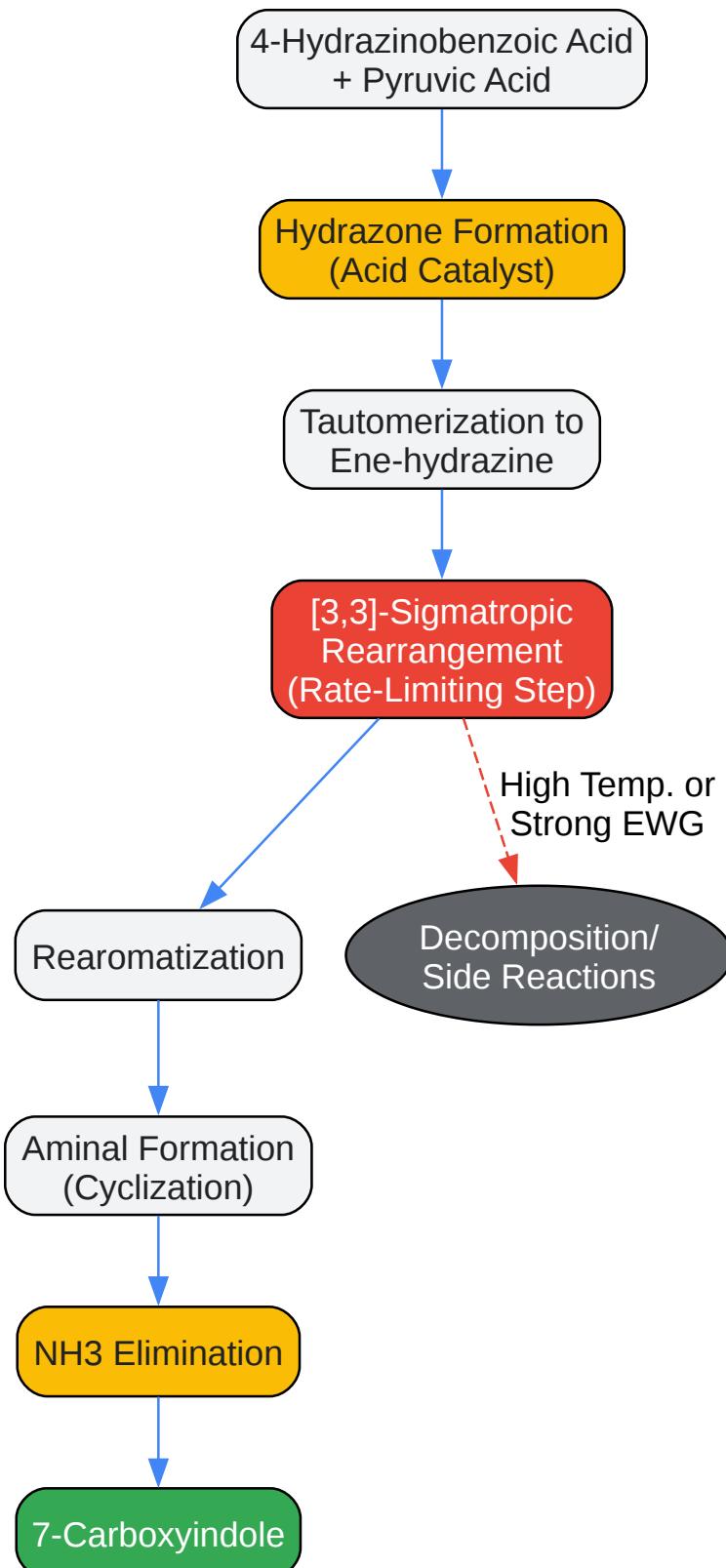
Technical Support Center: Fischer Indole Synthesis of 7-Carboxyindole

This guide provides troubleshooting strategies and frequently asked questions to address low yields in the Fischer indole synthesis of 7-carboxyindole. It is intended for researchers, scientists, and professionals in drug development.

Troubleshooting Guide: Low Yield of 7-Carboxyindole

Low yields in the Fischer indole synthesis of 7-carboxyindole can be attributed to several factors, including the purity of starting materials, reaction conditions, and the choice of catalyst. The presence of an electron-withdrawing group like a carboxylic acid can hinder the reaction.

[1]

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References

- 1. youtube.com [youtube.com]
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